

PF-04822163 stability and storage conditions

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Compound of Interest

Compound Name: PF-04822163

Cat. No.: B15578039

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Technical Support Center: PF-04822163

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **PF-04822163**, a potent phosphodiesterase 1 (PDE1) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **PF-04822163**?

A1: Solid **PF-04822163** should be stored at -20°C. Under these conditions, it is expected to be stable for at least one to three years.

Q2: How should I store solutions of **PF-04822163**?

A2: Solutions of **PF-04822163** in a suitable solvent such as DMSO should be stored at -80°C for long-term use (up to one year) or at -20°C for shorter periods (up to six months). To minimize degradation from freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q3: What is the recommended solvent for dissolving **PF-04822163**?

A3: **PF-04822163** is soluble in dimethyl sulfoxide (DMSO). For experimental purposes, a stock solution of 10 mM in DMSO can be prepared.

Q4: My **PF-04822163** solution has precipitated after being stored in the refrigerator. What should I do?

A4: If precipitation is observed, gently warm the solution to room temperature and vortex or sonicate until the precipitate has completely redissolved. To prevent this, ensure that for long-term storage, solutions are kept at -80°C.

Q5: Can I store my **PF-04822163** stock solution at 4°C?

A5: While some suppliers indicate that the solid powder can be stored at 4°C for up to six months, it is generally not recommended to store stock solutions at this temperature for extended periods due to the higher risk of degradation. For optimal stability, -80°C is the preferred storage temperature for solutions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	Insufficient solvent or inadequate mixing.	Ensure you are using a sufficient volume of DMSO to reach the desired concentration. Gentle warming and vortexing or sonication can aid in dissolution.
Inconsistent Experimental Results	Compound degradation due to improper storage or multiple freeze-thaw cycles.	Prepare fresh stock solutions from solid PF-04822163. Aliquot stock solutions to minimize freeze-thaw cycles. Always store solutions at -80°C for long-term stability.
Precipitation in Aqueous Buffers	Low solubility of PF-04822163 in aqueous solutions.	When diluting the DMSO stock solution into aqueous buffers for experiments, ensure the final concentration of DMSO is kept as low as possible while maintaining solubility. It may be necessary to optimize the buffer composition or include a small percentage of a co-solvent.

Data Presentation

PF-04822163 Stability and Storage Summary

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	12 Months	[1]
Solid Powder	-20°C	3 Years	
In Solvent	-80°C	6 Months	[1]
In Solvent	-20°C	6 Months	[1]
In Solvent	-80°C	1 Year	

Experimental Protocols

Preparation of a 10 mM Stock Solution of PF-04822163 in DMSO

Materials:

- **PF-04822163** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

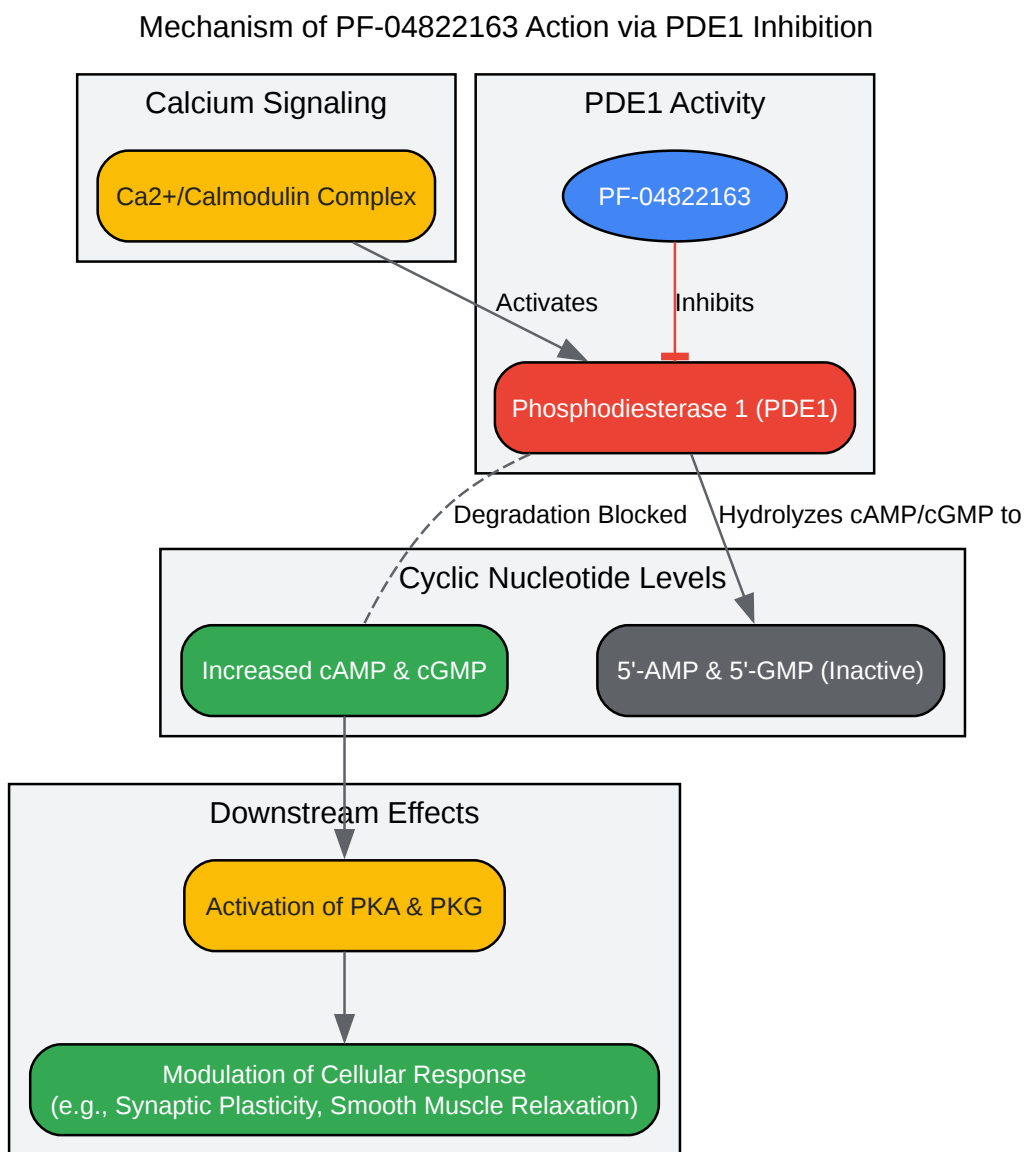
Procedure:

- Allow the vial of solid **PF-04822163** to equilibrate to room temperature before opening to prevent condensation.
- Calculate the required volume of DMSO to achieve a 10 mM concentration based on the amount of **PF-04822163** provided. The molecular weight of **PF-04822163** is 340.81 g/mol .
- Add the calculated volume of anhydrous DMSO to the vial containing the solid **PF-04822163**.

- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming may be applied if necessary.
- For long-term storage, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C.

Visualizations

Signaling Pathway of PF-04822163 Action

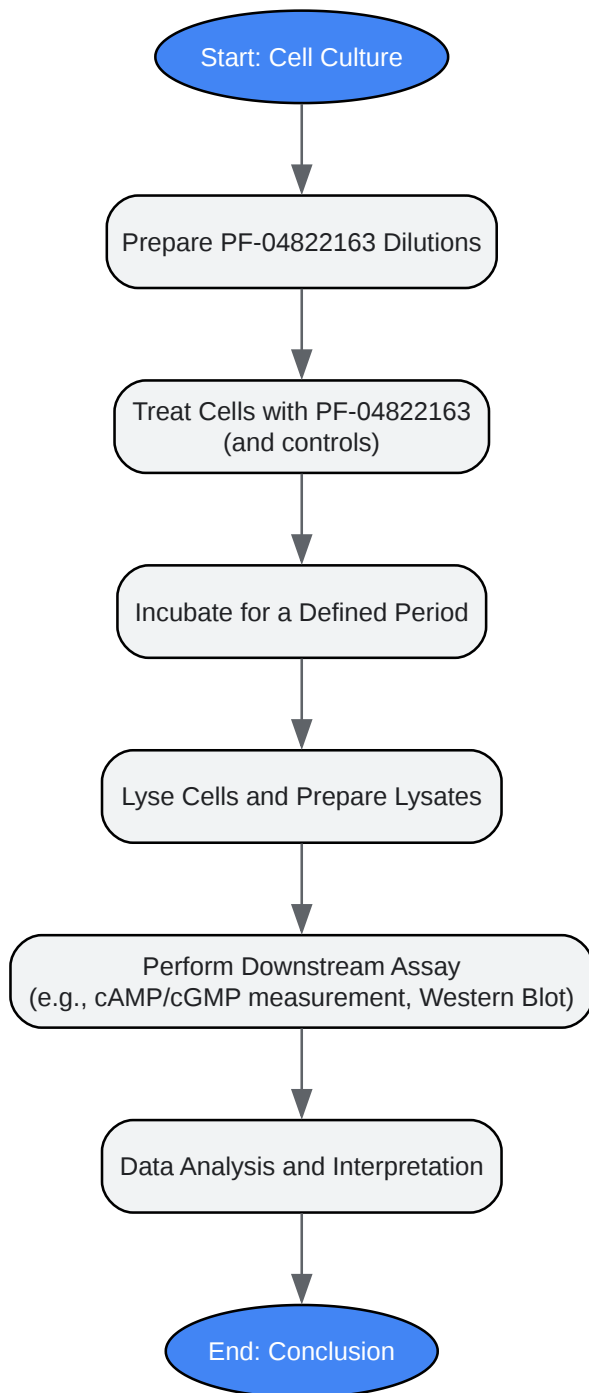


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Caption: Inhibition of Ca²⁺/Calmodulin-activated PDE1 by **PF-04822163**.

Experimental Workflow for Assessing PF-04822163 Efficacy

Workflow for In Vitro Efficacy Testing of PF-04822163

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References

- 1. PF-04822163 |CAS:1798334-07-2 Probechem Biochemicals [probechem.com]
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